

# Misidentification of Subject: "Pyramat" is a Geosynthetic, Not a Chemical Compound

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## Compound of Interest

Compound Name: Pyramat

Cat. No.: B1618082

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Initial research indicates that the subject "**Pyramat**" has been misidentified as a chemical substance. All available data sources identify **Pyramat** as a brand name for a high-performance turf reinforcement mat (HPTRM), a geosynthetic product used for erosion control. It is a three-dimensional, woven polypropylene geotextile, not a pesticide, drug, or other chemical compound for which a traditional environmental fate and transport analysis would be conducted.<sup>[1][2][3][4][5][6][7][8]</sup>

Therefore, a technical guide on the "environmental fate and transport" in the context of chemical degradation, hydrolysis, photolysis, and bioconcentration is not applicable. This document will instead provide a technical overview of **Pyramat** as a geosynthetic product, focusing on its environmental applications, material properties, and long-term stability in the environment, adhering to the structural and data presentation requirements of the original request where feasible.

## Technical Guide to Pyramat® High-Performance Turf Reinforcement Mat (HPTRM)

Audience: Environmental engineers, geosynthetic specialists, and professionals in erosion and sediment control.

### Introduction to Pyramat®

**Pyramat®** is a three-dimensional, woven polypropylene geotextile engineered for robust erosion control in demanding environments such as steep slopes, high-flow channels, and

shorelines.[2][3][4][5] Its patented pyramid-like structure is designed to lock soil in place, reinforce vegetation root systems, and provide long-term stability.[1][4] Manufactured by Solmax (formerly Propex), **Pyramat®** is recognized by the Environmental Protection Agency (EPA) and the Federal Highway Administration (FHWA) as a Best Management Practice (BMP) for improving water quality.[6][9]

## Environmental Persistence and Material Properties

The environmental fate of **Pyramat®** is defined by its material durability and resistance to degradation rather than chemical transformation. The core component of **Pyramat®** is polypropylene, a polymer known for its chemical inertness and resistance to environmental stressors.

### 2.1 Resistance to Environmental Degradation:

- **Hydrolysis:** **Pyramat®** is composed of polypropylene, a polyolefin that absorbs negligible amounts of water. This inherent hydrophobicity means it is not subject to hydrolytic degradation, maintaining its tensile strength even in saturated conditions, including salt water.[1]
- **Chemical Degradation:** The polypropylene yarns are unaffected by chemicals typically found in soils, ensuring long-term performance in various soil conditions.[1]
- **Biodegradation:** As a synthetic polymer, **Pyramat®** is resistant to biodegradation.[1]
- **UV Resistance:** **Pyramat®** is manufactured with ultraviolet (UV) stabilizers to withstand prolonged sun exposure. This is critical in applications where vegetation establishment may be slow.[1] It retains a high percentage of its strength even after thousands of hours of UV exposure.[3][4]

### 2.2 Physical and Mechanical Properties:

Quantitative data on the physical and mechanical properties of **Pyramat® 75**, a specific product in the **Pyramat®** line, are summarized in the table below. These properties are key indicators of its performance and longevity in environmental applications.

Property	Test Method	Unit	Value
Mass/Unit Area	ASTM D 6566	g/m <sup>2</sup> (oz/sy)	475 (14.0)
Thickness	ASTM D 6526	mm (in)	10.2 (0.40)
Tensile Strength (MD x TD)	ASTM D 6818	kN/m (lbs/ft)	58.4 x 43.8 (4000 x 3000)
UV Resistance (% Retained @ 10,000 hrs)	ASTM D 4355	%	85
Vegetated Velocity Tolerance	Large Scale	m/sec (ft/sec)	7.6 (25)
Vegetated Shear Stress Tolerance	Large Scale	Pa (lbs/ft <sup>2</sup> )	575 (12)

Data sourced from product specifications for **Pyramat® 75**.

## Experimental Protocols

The data presented above are derived from standardized testing methods developed by ASTM International and other relevant bodies. These protocols ensure the quality and comparability of geosynthetic material properties.

- **ASTM D 6566 - Standard Test Method for Measuring Mass per Unit Area of Turf Reinforcement Mats:** This protocol involves weighing a known area of the TRM to determine its mass per unit area, a key indicator of its robustness.
- **ASTM D 6526 - Standard Test Method for Measuring the Thickness of Turf Reinforcement Mats:** This method specifies the procedure for measuring the thickness of the TRM under a specified pressure.
- **ASTM D 6818 - Standard Test Method for Ultimate Tensile Properties of Turf Reinforcement Mats:** This protocol details the procedure for determining the maximum tensile strength and elongation of the TRM, which are critical for its reinforcement capabilities.

- ASTM D 4355 - Standard Test Method for Deterioration of Geotextiles by Exposure to Light, Moisture and Heat in a Xenon Arc Type Apparatus: This method is used to assess the long-term UV stability of the geosynthetic by exposing it to accelerated weathering conditions.
- Large-Scale Channel Testing: Performance metrics such as velocity and shear stress tolerance are determined through large-scale flume tests that simulate real-world hydraulic conditions on vegetated channels stabilized with the TRM.

## Environmental Function and Transport Interactions

Instead of chemical transport, the key interactions of **Pyramat®** with the environment are physical, relating to soil, water, and vegetation.

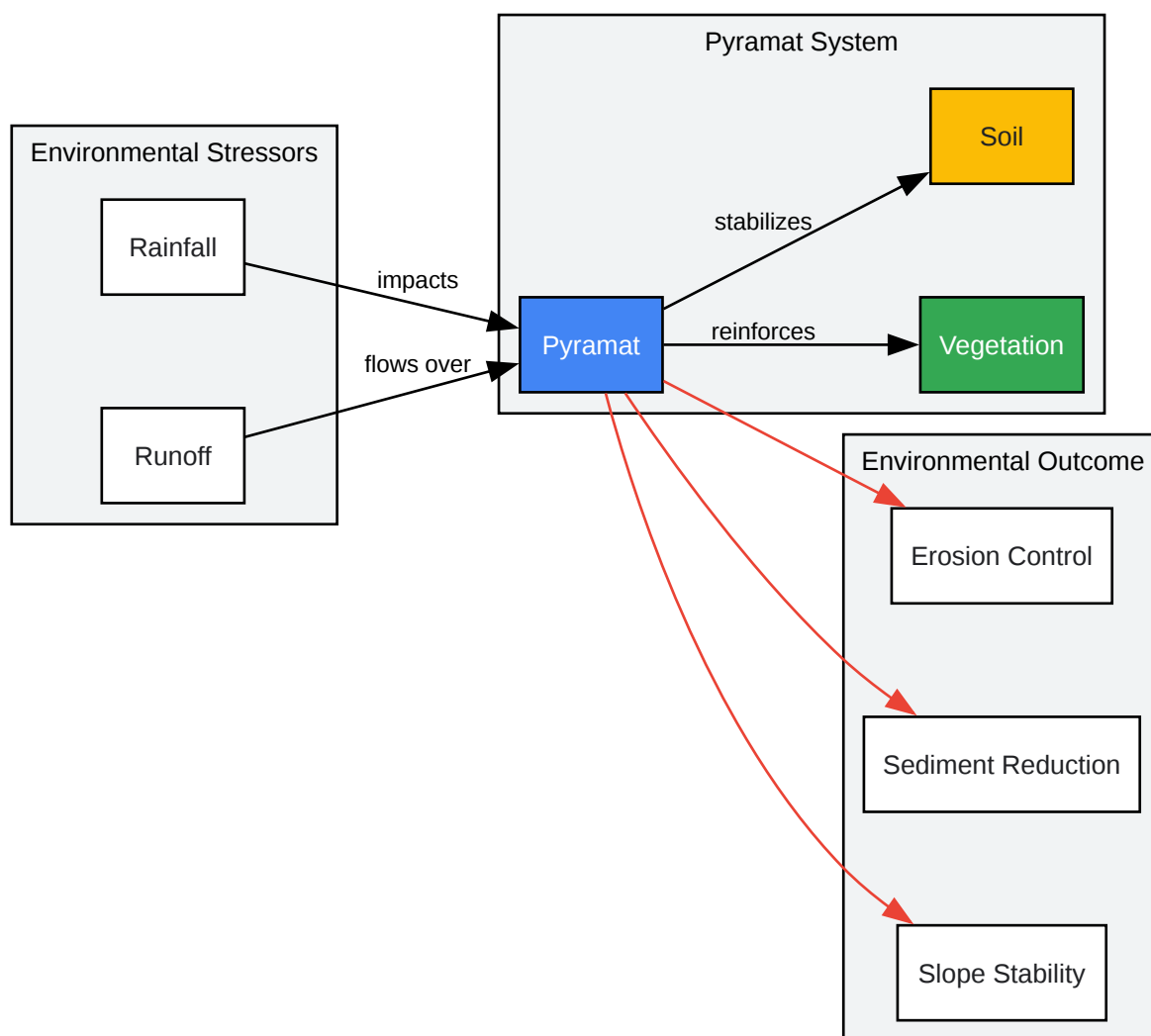
4.1 Soil Stabilization and Sediment Control: The three-dimensional structure of **Pyramat®** effectively traps soil particles, preventing them from being dislodged by rainfall or water flow. This action significantly reduces sediment transport and improves water quality downstream.[3]

4.2 Reinforcement of Vegetation: **Pyramat®** acts as a "rebar for root systems," creating a stable matrix that protects seeds and seedlings, promoting faster and denser vegetation establishment.[1] The intertwined root and mat system creates a composite with significantly higher erosion resistance than vegetation alone.

4.3 Hydrological Interactions: **Pyramat®** is designed to slow water velocity at the soil surface, which reduces the erosive force of runoff and enhances water infiltration into the soil profile.

## Visualizations

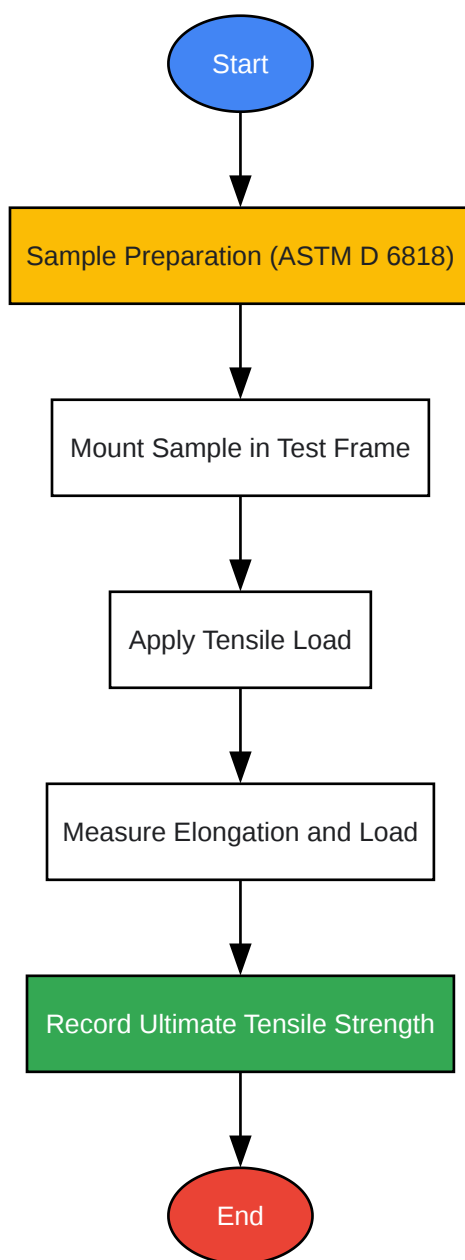
5.1 Logical Relationship of **Pyramat®** in an Erosion Control System:



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Caption: Functional relationship of **Pyramat®** with environmental factors and outcomes.

## 5.2 Experimental Workflow for Tensile Strength Testing:



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Caption: Workflow for determining the tensile strength of **Pyramat®**.

## Conclusion

**Pyramat®** is a highly durable and long-lasting geosynthetic product designed for permanent erosion control. Its environmental fate is characterized by exceptional resistance to chemical, biological, and UV degradation. The key environmental interactions of **Pyramat®** are physical, involving the stabilization of soil, reinforcement of vegetation, and mitigation of erosive forces

from water. This technical guide provides an overview of its material properties and function, clarifying its role as an engineered environmental solution rather than a chemical compound.

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